

Safeguarding Research: A Step-by-Step Guide to Strontium-90 Disposal

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Compound of Interest

Compound Name: **Strontium-90**

Cat. No.: **B1230875**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **Strontium-90** (Sr-90) is a critical component of laboratory safety. Adherence to established protocols not only ensures a secure working environment but also maintains compliance with regulatory standards. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for this radioactive isotope.

Core Safety and Handling Protocols

Before initiating any procedure involving **Strontium-90**, it is imperative to follow the principles of ALARA (As Low As Reasonably Achievable) to minimize radiation exposure. This involves optimizing time spent near the source, maximizing distance, and using appropriate shielding.[\[1\]](#) [\[2\]](#)

Personal Protective Equipment (PPE):

- Minimum Requirements: Disposable gloves, a lab coat, and safety glasses are mandatory when handling any radioactive material.[\[2\]](#)
- Enhanced Precautions: For activities with a higher risk of contamination, consider using splash-resistant safety goggles with a face shield.[\[3\]](#) It is also crucial to change gloves frequently and remove all potentially contaminated PPE before leaving the designated work area.[\[1\]](#)[\[2\]](#)

Engineering Controls:

- Ventilation: Work with **Strontium-90**, especially in forms that could become airborne, should be conducted in a properly operating fume hood or biological safety cabinet equipped with HEPA and/or charcoal filters.[2]
- Shielding: Due to the beta particles emitted by **Strontium-90** and its progeny, Yttrium-90, shielding is essential. Plexiglas or other plastics are effective for this purpose.[1][2] Bremsstrahlung radiation, a form of secondary X-ray production, may occur, potentially requiring additional shielding.[4][5]

Work Area Management:

- Designated Areas: Clearly mark areas where radioactive materials are used with "Caution Radioactive Material" tape.[2]
- Surface Protection: Cover laboratory benches with plastic-backed absorbent paper to contain any potential spills. This should be changed regularly and whenever contamination is suspected.[1][2]
- Monitoring: An operational survey meter, such as one with a Geiger-Mueller probe, must be present and turned on whenever **Strontium-90** is handled to immediately detect any contamination.[1][2] Regular lab surveys, including wipe tests, should be performed and documented.[1][2]

Quantitative Data Summary

For quick reference, the following tables summarize key quantitative data for **Strontium-90**.

Radiological Data	
Half-Life	29 years[1]
Radiation Type	Beta[1]
Progeny	Yttrium-90 (Y-90) with a half-life of 64.4 hours[4]

Shielding Requirements

Plexiglas/Plastic	9.2 mm to 12 mm (approximately 0.5 inches) [2]
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Aluminum	0.5 cm [1]
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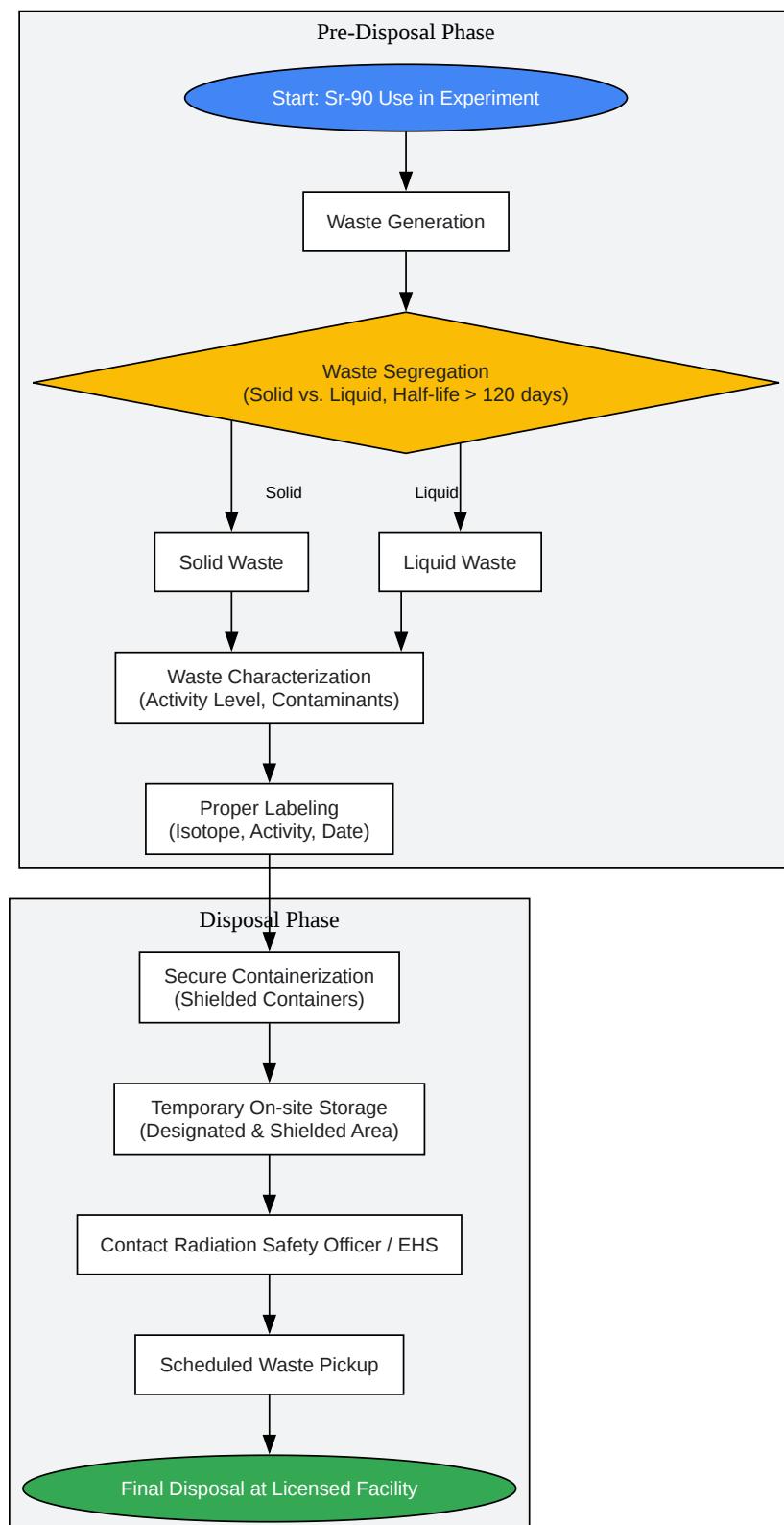
Occupational Exposure Limits (Annual Limit on Intake - ALI)

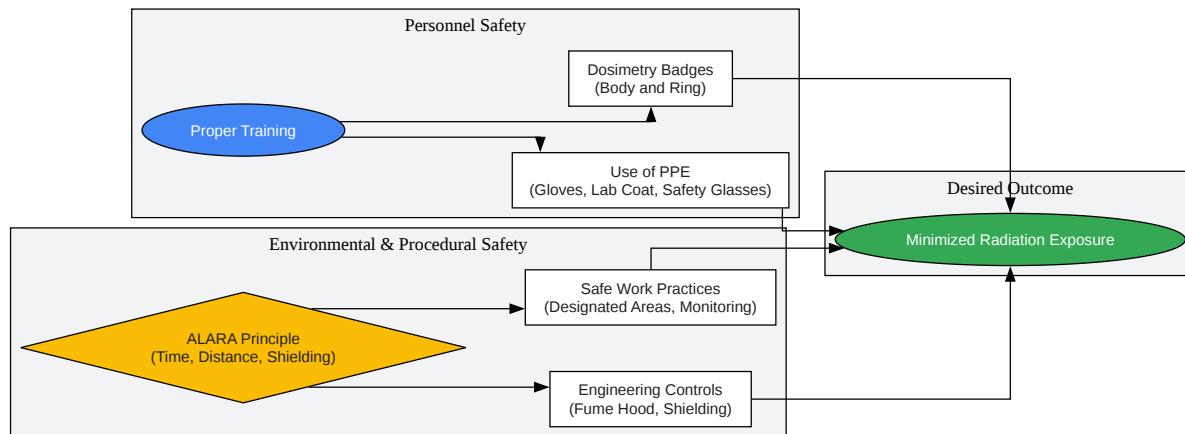
Ingestion	30 μ Ci [3] [5]
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Inhalation	20 μ Ci (bone surface) [3] / 4 μ Ci [5]
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Strontium-90 Disposal Workflow

The proper disposal of **Strontium-90** waste is a multi-step process that must be meticulously followed to ensure safety and regulatory compliance.





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